

4'-Methylacetophenone-D10 safety data sheet (SDS) information

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Compound of Interest

Compound Name: 4'-Methylacetophenone-D10

Cat. No.: B1436296

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In-Depth Technical Safety Guide: 4'-Methylacetophenone-D10

Disclaimer: A specific Safety Data Sheet (SDS) for **4'-Methylacetophenone-D10** is not readily available. This guide is based on the comprehensive safety data for the non-deuterated parent compound, 4'-Methylacetophenone (CAS No. 122-00-9). The isotopic substitution of hydrogen with deuterium is not expected to significantly alter the primary hazardous properties of the molecule. However, it is imperative to consult the supplier-specific SDS upon receipt of the chemical.

This technical guide provides a thorough overview of the safety, handling, and toxicological information for **4'-Methylacetophenone-D10**, intended for researchers, scientists, and professionals in drug development.

Chemical Identification and Physicochemical Properties

This section details the fundamental identifiers and physical characteristics of the compound.

Table 1: Chemical Identification

Identifier	Value
Chemical Name	4'-Methylacetophenone
Synonyms	Methyl p-tolyl ketone, 4-Acetyltoluene[1][2][3]
CAS Number	122-00-9[1][2][3]
EC Number	204-514-8[1][3]
Molecular Formula	C ₉ H ₁₀ O[1][2][3]
Molecular Weight	134.18 g/mol [1][2]

Table 2: Physicochemical Properties

Property	Value
Appearance	Clear colorless to pale yellow liquid[4]
Odor	Sweet, floral, fruity aroma[4]
Melting Point/Freezing Point	22 - 24 °C (72 - 75 °F)[5][6]
Boiling Point	226 °C (439 °F)[5][6]
Flash Point	82 °C (179.6 °F) - closed cup[6]
Density	1.004 g/mL at 20 °C; 1.005 g/mL at 25 °C[6]
Vapor Pressure	0.1 mbar @ 20 °C[7]
Water Solubility	0.37 g/L (at 15 °C)[8]
Solubility in Other Solvents	Soluble in ethanol and most organic solvents[4]

Hazard Identification and GHS Classification

This section outlines the potential hazards and classification according to the Globally Harmonized System (GHS).

Table 3: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	4	H302: Harmful if swallowed[1] [5][9]
Skin Irritation	2	H315: Causes skin irritation[1] [5]
Flammable Liquids	4	H227: Combustible liquid[5]
Hazardous to the Aquatic Environment, Acute Hazard	3	H402: Harmful to aquatic life[5]

GHS Label Elements:

- Pictogram: GHS07 (Exclamation Mark)[1][6]
- Signal Word: Warning[1][5][9]

Toxicological Information

This section summarizes the key toxicological data. The available information is primarily for the non-deuterated compound.

Table 4: Acute Toxicity Data

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	1400 mg/kg	[1][8]
Skin Irritation	Rabbit	Draize Test	500 mg/24H (Mild)	
Skin Sensitization	Guinea pig	-	Does not cause skin sensitization	[1]
Aquatic Toxicity (EC50)	Daphnia magna (Water flea)	-	31 mg/l - 48 h	[1][5]
Aquatic Toxicity (LC50)	Danio rerio (Zebra fish)	-	71 mg/l - 96 h	[1]

Summary of Health Effects:

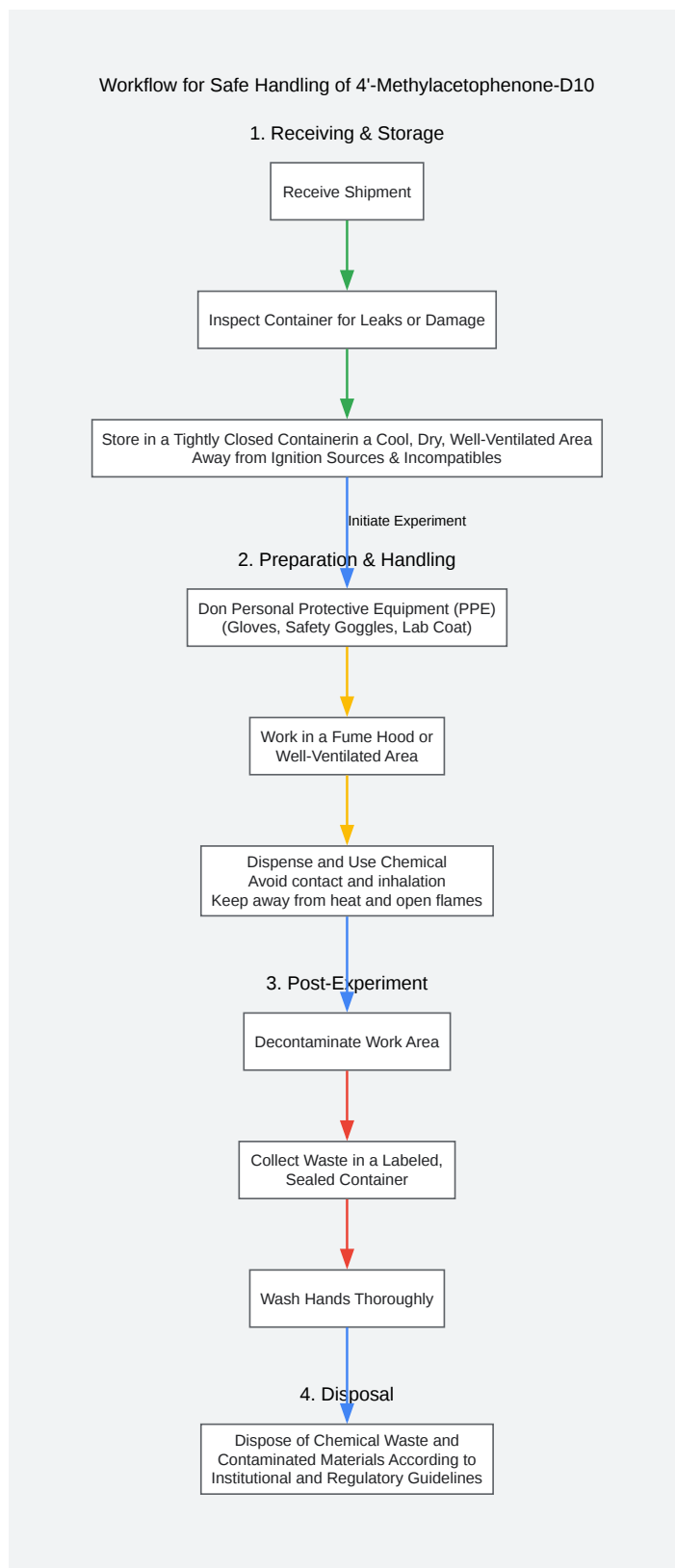
- Ingestion: Harmful if swallowed, may cause gastrointestinal irritation with nausea, vomiting, and diarrhea.[1]
- Skin Contact: Causes skin irritation.[1][5] Prolonged or repeated contact may lead to defatting and dermatitis.
- Eye Contact: May cause eye irritation.
- Inhalation: May cause respiratory tract irritation. Due to its low vapor pressure at room temperature, inhalation exposure is less likely unless the material is heated or misted.
- Carcinogenicity: Not identified as a probable, possible, or confirmed human carcinogen by IARC, NTP, or OSHA.[1][5]
- Germ Cell Mutagenicity: No data available.[1]
- Reproductive Toxicity: No data available.[1]

Experimental Protocols

The Safety Data Sheets used as a reference for this guide summarize the results of toxicological and safety testing. They do not provide detailed experimental protocols for these studies. For in-depth methodologies, researchers should consult primary toxicological literature and databases such as the ones referenced in the search results (e.g., Food and Cosmetics Toxicology).[8]

Safe Handling and Disposal Workflow

The following diagram outlines the logical workflow for safely managing **4'-Methylacetophenone-D10** from receipt to disposal in a laboratory environment.



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Caption: A logical workflow for the safe handling and disposal of **4'-Methylacetophenone-D10**.

Emergency Procedures

Table 5: First Aid Measures

Exposure	Procedure
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Call a POISON CENTER or doctor immediately.[1][9]
Skin Contact	Take off immediately all contaminated clothing. Wash skin with plenty of soap and water. If skin irritation occurs, get medical advice.[1][5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[2]
Inhalation	Move person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.

Fire Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][5]
- Specific Hazards: Combustible liquid.[5] Vapors are heavier than air and can travel to an ignition source.[5] Hazardous combustion products include carbon oxides.[1][5]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][5]

Accidental Release Measures:

- Personal Precautions: Evacuate personnel. Ensure adequate ventilation and remove all sources of ignition. Avoid contact with the substance and breathing vapors.[2][5]

- Environmental Precautions: Prevent product from entering drains.[5]
- Containment and Cleanup: Absorb the spill with inert material (e.g., sand, vermiculite) and place it in a suitable, closed container for disposal.[5]

Exposure Controls and Personal Protection

Table 6: Exposure Control and Personal Protection

Control Parameter	Recommendation
Engineering Controls	Work in a well-ventilated area or under a chemical fume hood. Provide an eyewash station and safety shower.[2]
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles.[1]
Skin Protection	Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.[1]
Respiratory Protection	Not typically required with adequate ventilation. If vapors or mists are generated, use a NIOSH-approved respirator.[3]
Hygiene Measures	Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product.[1][9]

Stability and Reactivity

- Chemical Stability: Stable under normal storage conditions.[1]
- Conditions to Avoid: Heat, flames, sparks, and other ignition sources.[1][2]
- Incompatible Materials: Strong oxidizing agents, strong bases, and strong reducing agents.[1][2]
- Hazardous Decomposition Products: Carbon oxides are formed during combustion.[1][5]

- Hazardous Polymerization: Will not occur.

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